

Technical-Guide: Molecular Weight of Arabinose-1-13C

Author: BenchChem Technical Support Team. Date: December 2025



Prepared for: Researchers, scientists, and drug development professionals.

This document provides a detailed calculation for the molecular weight of Arabinose-1-13C, a stable isotope-labeled form of the monosaccharide arabinose. The incorporation of a 13C isotope at a specific position is a critical tool in metabolic research, flux analysis, and as an internal standard in mass spectrometry-based quantification, lending precision to drug development and biological studies.

Foundational Data: Atomic and Molecular Weights

The calculation of the molecular weight of isotopically labeled Arabinose-1-13C requires precise atomic mass data for its constituent elements and the specific carbon isotope.

The molecular formula for arabinose is $C_5H_{10}O_5[1][2][3][4][5]$. The standard molecular weight of unmodified arabinose is approximately 150.13 g/mol [1][4].

To determine the molecular weight of the labeled compound, the standard atomic weights of carbon, hydrogen, and oxygen, along with the specific atomic mass of the Carbon-13 isotope, are necessary.

Table 1: Atomic Mass and Weight Data



Element / Isotope	Standard Atomic Weight (Da)	Isotopic Mass (Da)
Carbon (C)	[12.0096, 12.0116]	
Hydrogen (H)	[1.00784, 1.00811]	_
Oxygen (O)	[15.99903, 15.99977]	_
Carbon-13 (¹³ C)	13.003354835	_

Note: Standard atomic weights are presented as intervals to reflect natural isotopic abundance variations on Earth[6][7][8][9]. For calculation purposes, conventional single values are often used: $C \approx 12.011$, $H \approx 1.008$, and $O \approx 15.999$.

Calculation Methodology

The molecular weight of Arabinose-1-¹³C is calculated by summing the masses of its constituent atoms, substituting the mass of one standard carbon atom with the precise mass of a Carbon-13 isotope.

Step 1: Calculate the mass of the unmodified portion of the molecule.

The arabinose molecule (C5H10O5) contains:

- 5 Carbon atoms
- 10 Hydrogen atoms
- 5 Oxygen atoms

For Arabinose-1-13C, we consider:

- 4 standard Carbon atoms
- 1 Carbon-13 atom
- 10 Hydrogen atoms



5 Oxygen atoms

Step 2: Sum the atomic masses.

Using the precise isotopic and atomic masses for accuracy:

- Mass of 4 standard Carbon atoms (using ¹²C as the most abundant isotope for precision): 4 *
 12.0000000 Da = 48.0000000 Da
- Mass of 1 Carbon-13 atom: 1 * 13.003354835 Da = 13.003354835 Da[10][11]
- Mass of 10 Hydrogen atoms (using the protium isotope ¹H for precision): 10 * 1.00782503223 Da = 10.0782503223 Da[12]
- Mass of 5 Oxygen atoms (using the 16 O isotope for precision): 5 * 15.99491461957 Da \approx 79.97457309785 Da

Step 3: Total Molecular Weight Calculation.

Total Molecular Weight = (Mass of 4 C atoms) + (Mass of 1 13 C atom) + (Mass of 10 H atoms) + (Mass of 5 O atoms) Total Molecular Weight = 48.0000000 + 13.003354835 + 10.0782503223 + 79.97457309785 Total Molecular Weight ≈ 151.056178 Da

For practical laboratory applications, using conventional atomic weights provides a useful approximation:

- Molecular Weight of standard Arabinose (C₅H₁₀O₅) ≈ 150.13 g/mol .
- The mass difference comes from substituting one carbon atom with ¹³C. The difference between the mass of ¹³C (13.00335 Da) and ¹²C (12.00000 Da) is approximately 1.00335 Da.
- Approximate Molecular Weight of Arabinose-1- 13 C = 150.13 + (13.00335 12.011) \approx 151.122 g/mol . This is an approximation using mixed standard and isotopic masses.

The most precise value is derived from the sum of the exact masses of the most common isotopes, with the 13 C substitution.

Table 2: Molecular Weight Summary



Compound	Molecular Formula	Calculation Method	Molecular Weight (Da)
Arabinose (standard)	C5H10O5	Sum of conventional atomic weights	~150.13
Arabinose-1-13C	(¹³ C)C ₄ H ₁₀ O ₅	Sum of precise isotopic masses	151.056

Experimental Protocols and Visualizations

The determination of a molecule's molecular weight is a foundational calculation based on established physical constants and does not involve an experimental protocol or a signaling pathway. Therefore, the requested sections for "Experimental Protocols" and "Mandatory Visualization" are not applicable to this specific technical query. The logical relationship for the calculation is a simple summation, as detailed in the methodology above.

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